

A Comprehensive Technical Guide to 3,3-Dimethyl-2-oxobutyric Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,3-Dimethyl-2-oxobutyric acid

Cat. No.: B1630483

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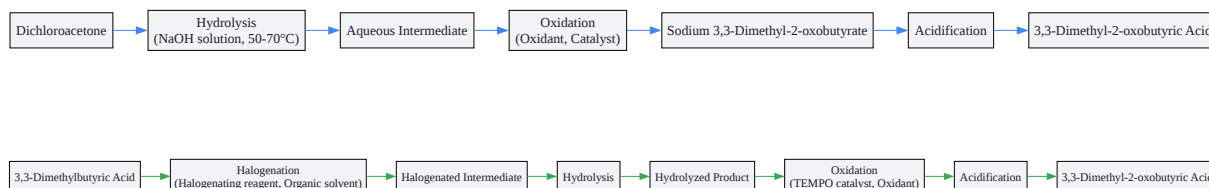
Introduction

3,3-Dimethyl-2-oxobutyric acid, systematically named 3,3-dimethyl-2-oxobutanoic acid according to IUPAC nomenclature, is a keto acid of significant interest in the pharmaceutical and chemical industries. Also known by its common name, trimethylpyruvic acid, this compound serves as a crucial intermediate in the synthesis of various high-value molecules, most notably the antiretroviral drug atazanavir, used in the treatment of HIV.^{[1][2]} Its utility also extends to genetic engineering, nutritional additives, and as a raw material for coatings.^{[2][3]} This guide provides an in-depth overview of its chemical structure, properties, synthesis protocols, and key applications.

Chemical Structure and Identification

The chemical structure of **3,3-Dimethyl-2-oxobutyric acid** features a four-carbon butanoic acid backbone with two methyl groups attached to the third carbon atom and a ketone functional group at the second position.^{[4][5]}

Chemical Structure:



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